

Butyl cyclopentanecarboxylate physicochemical properties

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Compound of Interest

Compound Name: Butyl cyclopentanecarboxylate

CAS No.: 99978-03-7

Cat. No.: B2848005

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Technical Monograph: Butyl Cyclopentanecarboxylate

Physicochemical Profiling, Synthesis Protocols, and Applications in Medicinal Chemistry

Executive Summary

Butyl cyclopentanecarboxylate (CAS 32822-68-1) is an aliphatic ester characterized by a lipophilic cyclopentane ring coupled with a linear butyl chain. In drug development, this structural motif serves as a critical building block for introducing conformational restriction without the aromaticity of phenyl rings, often improving metabolic stability and solubility profiles. This guide provides a comprehensive technical analysis of its physicochemical properties, validated synthesis methodologies, and strategic utility in structure-activity relationship (SAR) studies.

Chemical Identity & Classification

Parameter	Detail
IUPAC Name	Butyl cyclopentanecarboxylate
CAS Registry Number	32822-68-1
Molecular Formula	C ₁₀ H ₁₈ O ₂
Molecular Weight	170.25 g/mol
SMILES	CCCCOC(=O)C1CCCC1
InChIKey	IKCDCPXVBMDVFU-UHFFFAOYSA-N
Classification	Cycloaliphatic Ester

Physicochemical Profile

Understanding the physicochemical parameters is essential for predicting pharmacokinetics (ADME) when this moiety is incorporated into prodrugs or active pharmaceutical ingredients (APIs).

Table 1: Physical Constants

Property	Value	Source/Condition
Boiling Point (Atm)	228 ± 5 °C	Predicted (ACD/Labs)
Boiling Point (Red)	122–124 °C	Experimental @ 25 mmHg [1]
Density	0.932 g/cm ³	@ 20 °C (Experimental)
Refractive Index ()	1.445	Predicted
Flash Point	86.4 ± 15.0 °C	Predicted
LogP (Octanol/Water)	3.40	Consensus Prediction (Lipophilicity)
Water Solubility	Insoluble	Soluble in EtOH, Et ₂ O, CHCl ₃
Molar Refractivity	48.5 ± 0.3 cm ³	Predicted

Technical Insight: The LogP of 3.40 indicates significant lipophilicity, making this ester a viable prodrug strategy to enhance membrane permeability of polar carboxylic acid drugs. The cyclopentyl group adds steric bulk (A-value ~ 0.6 kcal/mol) intermediate between an isopropyl and a phenyl group, offering unique receptor fitting opportunities.

Synthesis & Production Protocols

Validated Synthesis Route: Acid-Catalyzed Fischer Esterification

The most robust method for high-purity synthesis involves the direct condensation of cyclopentanecarboxylic acid with n-butanol using a p-toluenesulfonic acid (p-TSA) catalyst and a Dean-Stark trap to drive equilibrium.

Reaction Scheme

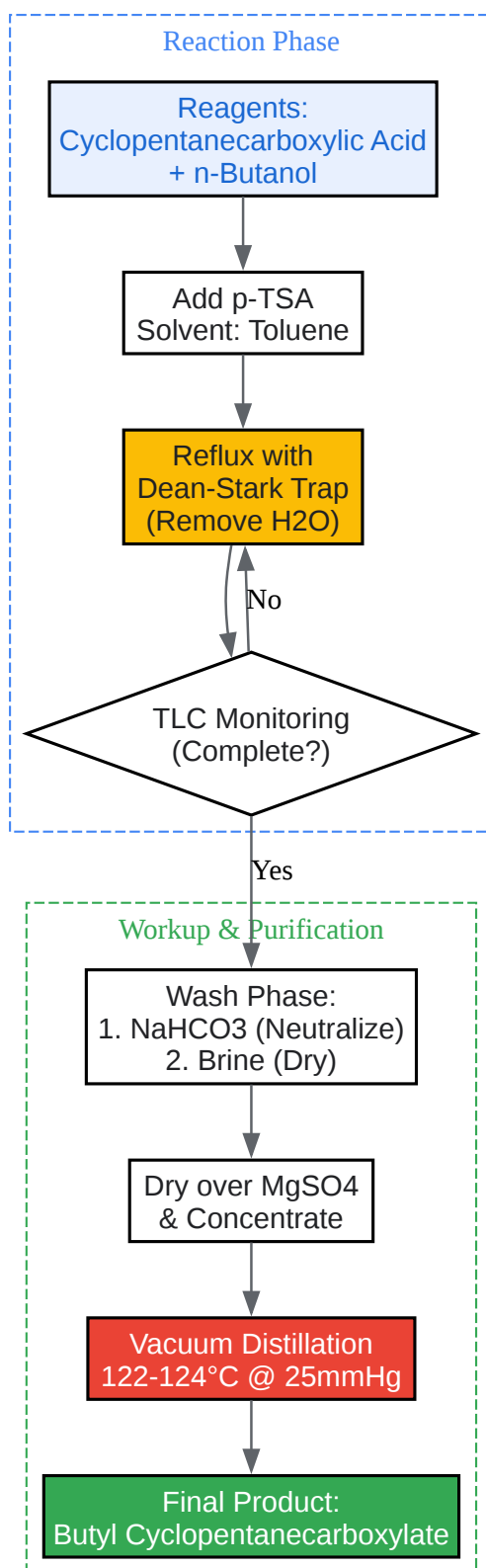
Step-by-Step Protocol

- **Reagent Loading:** In a 500 mL round-bottom flask (RBF), charge Cyclopentanecarboxylic acid (0.1 mol, 11.4 g) and n-Butanol (0.15 mol, 11.1 g).
- **Catalysis:** Add p-Toluenesulfonic acid monohydrate (0.005 mol, 0.95 g) as the catalyst.
- **Solvent System:** Add Toluene (150 mL) to serve as the azeotropic solvent.
- **Reflux:** Equip the RBF with a Dean-Stark apparatus and a reflux condenser. Heat the mixture to reflux (~115 °C) with vigorous magnetic stirring.
- **Monitoring:** Continue reflux until water collection in the trap ceases (approx. 4–6 hours). Monitor reaction progress via TLC (Mobile phase: 10% EtOAc/Hexane).
- **Workup:**
 - Cool the reaction mixture to room temperature.
 - Wash with sat. NaHCO_3 (2 x 50 mL) to remove unreacted acid.
 - Wash with Brine (1 x 50 mL).

- Dry the organic layer over anhydrous MgSO_4 .
- Purification: Concentrate under reduced pressure. Purify the residue via vacuum distillation (Target fraction: 122–124 °C @ 25 mmHg).

Workflow Visualization

The following diagram illustrates the logical flow of the synthesis and purification process.



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Figure 1: Process flow diagram for the Fischer esterification synthesis of **butyl cyclopentanecarboxylate**.

Analytical Characterization

To ensure scientific integrity, the synthesized compound must be validated using the following spectral fingerprints.

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (400 MHz, CDCl_3):
 - 4.08 (t, $J = 6.7$ Hz, 2H, $-\text{OCH}_2-$): Characteristic ester methylene.
 - 2.72 (m, 1H, Ring CH-CO): Methine proton alpha to carbonyl.
 - 1.50 – 1.90 (m, 8H, Ring CH_2): Cyclopentyl envelope protons.
 - 1.38 (m, 2H, Butyl $-\text{CH}_2-$).
 - 1.60 (m, 2H, Butyl $-\text{CH}_2-$).
 - 0.94 (t, $J = 7.4$ Hz, 3H, $-\text{CH}_3$): Terminal methyl.

Infrared Spectroscopy (FT-IR)

- 1735 cm^{-1} : Strong $\text{C}=\text{O}$ stretching vibration (Ester).
- 1160 cm^{-1} : $\text{C}-\text{O}-\text{C}$ stretching (Ester linkage).
- $2950\text{--}2870\text{ cm}^{-1}$: $\text{C}-\text{H}$ stretching (Aliphatic).

Applications in Drug Development[1][8][9][10]

Butyl cyclopentanecarboxylate serves as more than a solvent; it is a strategic scaffold in medicinal chemistry.

Bioisosterism and Scaffold Design

The cyclopentane ring is often used as a bioisostere for phenyl rings or proline residues.

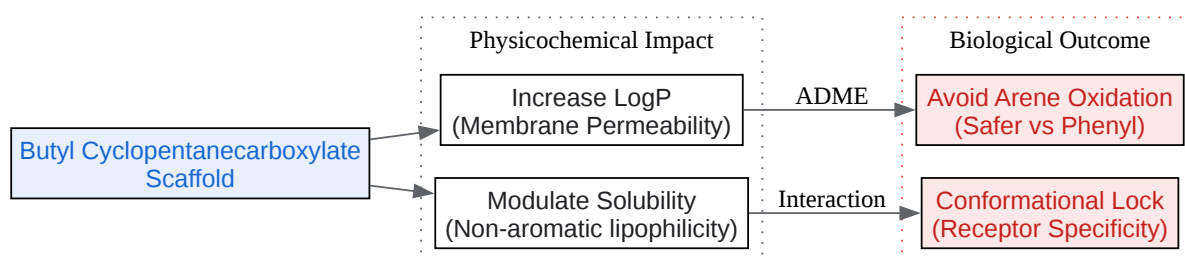
- **Metabolic Stability:** Unlike phenyl rings, the cyclopentane ring is not susceptible to arene oxide formation, potentially reducing toxicity risks.
- **Conformational Restriction:** When replacing flexible alkyl chains, the ring restricts the conformational space, potentially lowering the entropic penalty of binding to a receptor.

Prodrug Strategies

The butyl ester moiety is labile to plasma esterases. Attaching a **butyl cyclopentanecarboxylate** motif to a polar drug can:

- Increase lipophilicity (LogP ~3.4) for better blood-brain barrier (BBB) penetration.
- Mask acidic groups to reduce GI irritation.

Mechanistic Diagram: SAR Utility



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Figure 2: Structural Activity Relationship (SAR) impact of the cyclopentanecarboxylate moiety.

Safety & Handling (SDS Highlights)

While specific toxicological data for this exact ester is limited, it shares hazard profiles with homologous aliphatic esters.

- **Hazard Statements:**

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H227: Combustible liquid (Flash point ~86°C).
- Handling: Use in a fume hood. Wear nitrile gloves and safety goggles.
- Storage: Store in a cool, dry place under inert gas (Nitrogen/Argon) to prevent hydrolysis over long periods.

References

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